

Essential Safety and Operational Guide for 2,5-Dibromopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dibromopyridine

Cat. No.: B019318

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,5-Dibromopyridine** (CAS No. 624-28-2). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in the laboratory.

Hazard Identification and Classification

2,5-Dibromopyridine is a hazardous substance that can cause irritation to the skin, eyes, and respiratory system.^{[1][2]} It is harmful if swallowed, in contact with skin, or if inhaled.

GHS Hazard Classification:^[1]

- Skin Irritation: Category 2^[1]
- Serious Eye Irritation: Category 2^[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^[1]
- Acute Toxicity, Oral: Category 4^[3]
- Acute Toxicity, Dermal: Category 4^[3]
- Acute Toxicity, Inhalation: Category 4^[3]

Signal Word: Warning[1]

Hazard Statements:[1][2]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,5-Dibromopyridine** to prevent exposure.[4][5]

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). [1][4]	Protects against splashes and dust, preventing serious eye irritation.[4]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). Gloves must be inspected before use.[4]	Prevents skin contact and subsequent irritation.[4]
Body Protection	Wear a fully-buttoned lab coat, and appropriate protective clothing to prevent skin exposure.[4][5]	Minimizes the risk of skin contact and contamination of personal clothing.[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced.[3] [6]	Protects the respiratory tract from irritation due to dust or vapors.[4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling is essential for safety.

3.1. Preparation and Engineering Controls:

- Ventilation: Always work in a well-ventilated area, preferably within a certified chemical fume hood.[1][4]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4][6]
- PPE Check: Before starting, confirm all necessary PPE is available and in good condition.[4]

3.2. Handling Procedure:

- Don PPE: Wear the appropriate PPE as specified in the table above.[\[1\]](#)
- Avoid Contamination: Avoid contact with skin, eyes, and clothing.[\[1\]](#) Avoid the formation and inhalation of dust.[\[1\]](#)[\[4\]](#)
- Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water. [\[1\]](#)[\[4\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)
- Storage: Keep the container of **2,5-Dibromopyridine** tightly closed when not in use.[\[1\]](#)[\[4\]](#) Store in a cool, dry, and well-ventilated place.[\[1\]](#)

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. [3] If skin irritation occurs, get medical advice/attention. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. [3] Remove contact lenses, if present and easy to do. Continue rinsing. [1] Seek medical attention. [3]
Ingestion	Do NOT induce vomiting. Clean mouth with water. [3] Call a physician or poison control center immediately. [7]

Spill Management

In the event of a spill, follow these steps:

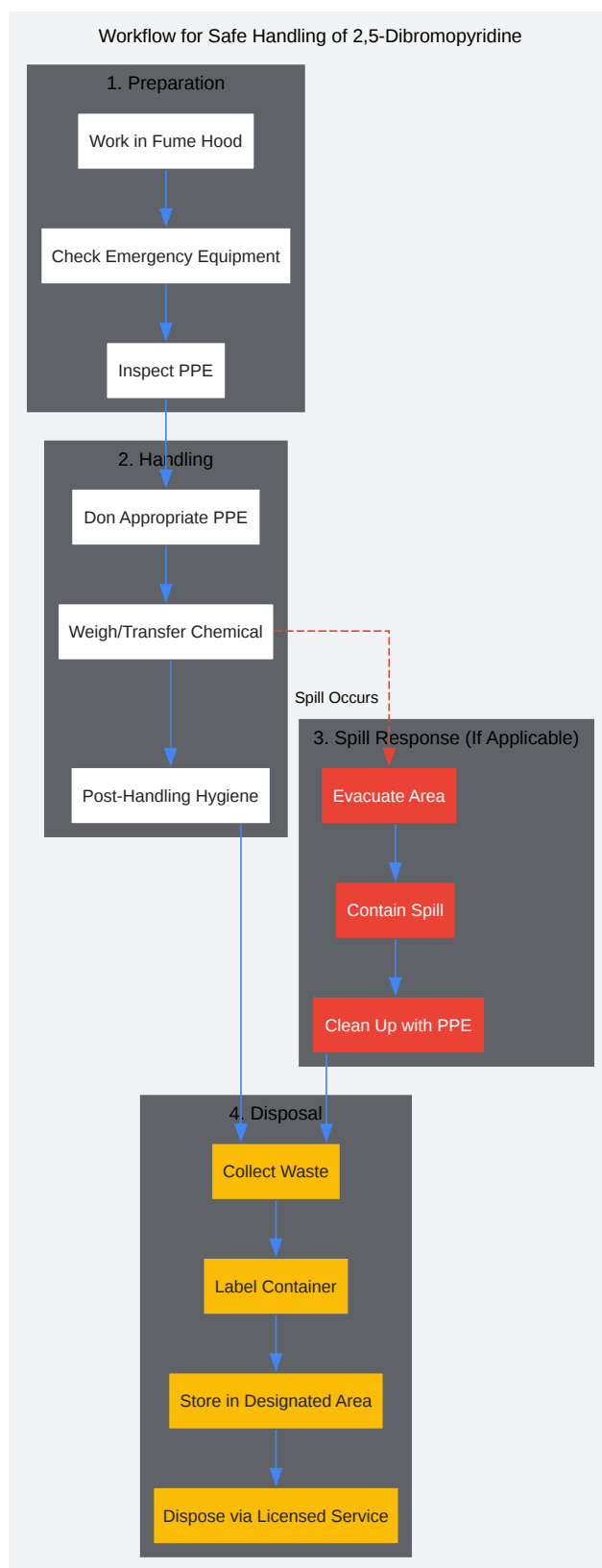
- Evacuate: Evacuate personnel from the immediate area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[5\]](#)
- Cleanup: Wearing full PPE, sweep or vacuum the material and place it into a suitable, closed, and labeled container for disposal.[\[4\]](#)[\[6\]](#) Avoid generating dust.[\[4\]](#)

Disposal Plan

Proper disposal of **2,5-Dibromopyridine** and contaminated materials is crucial.

- Waste Collection: Collect all waste containing **2,5-Dibromopyridine**, including contaminated consumables (e.g., gloves, wipes), in a designated, properly labeled, and sealed hazardous waste container.[\[5\]](#)[\[8\]](#)
- Labeling: Clearly label the container as "Hazardous Waste" with the full chemical name "**2,5-Dibromopyridine**" and the appropriate hazard pictograms.[\[8\]](#)
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.[\[8\]](#)
- Disposal: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[\[1\]](#) Contact a licensed professional waste disposal service to dispose of this material.

Visual Workflow for Handling 2,5-Dibromopyridine



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Caption: Workflow for the safe handling and disposal of **2,5-Dibromopyridine**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2,5-Dibromopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019318#personal-protective-equipment-for-handling-2-5-dibromopyridine]

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Address: 3281 E Guasti Rd

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